

Application Notes and Protocols for Reactive Orange 4 in Textile Finishing

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Compound of Interest

Compound Name: *trisodium;2-[[6-[(4,6-dichloro-1,3,5-triazin-2-yl)-methylamino]-1-hydroxy-3-sulfonatophthalen-2-yl]diazenyl]naphthalene-1,5-disulfonate*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the use of C.I. Reactive Orange 4 (Procion Orange MX-2R), a dichlorotriazine-based reactive dye, in various textile finishing processes. The information is intended to guide researchers and scientists in the standardized application of this dye for dyeing and printing on cellulosic fibers such as cotton.

Overview and Key Properties

Reactive Orange 4 is an anionic azo dye that forms a covalent bond with the hydroxyl groups of cellulosic fibers under alkaline conditions.^{[1][2]} This covalent fixation results in dyeings with good wash fastness.^[3] However, a competing hydrolysis reaction can occur where the dye reacts with water, rendering it inactive towards the fiber.^{[4][5]} Optimizing dyeing parameters is crucial to maximize fixation and minimize hydrolysis.

Key Properties of Reactive Dyes:

- **Bright Shades:** Capable of producing vibrant colors.^[3]
- **Good Wash Fastness:** Due to the formation of strong covalent bonds with the fiber.^[3]

- Solubility: Soluble in water.[2]
- Anionic Nature: Possess a negative charge in solution.[2]

Data Presentation: Comparative Application Parameters

The following tables summarize the typical quantitative parameters for applying Reactive Orange 4 to cellulosic textiles using different methods.

Table 1: Exhaustion Dyeing Parameters for Cotton Fabric

Parameter	Light Shade	Medium Shade	Deep Shade
Reactive Orange 4 (% owf)	0.5	1.0	>2.0
Glauber's Salt (g/L)	30	45-60	70-90
Soda Ash (g/L)	12-15	15-20	20
Liquor Ratio (M:L)	1:20 - 1:30	1:20 - 1:30	1:20 - 1:30
Exhaustion Temperature (°C)	30-40	30-40	30-40
Fixation Temperature (°C)	80-90	80-90	80-90
Exhaustion Time (min)	20-30	20-30	20-30
Fixation Time (min)	45-60	45-60	45-60
pH for Exhaustion	6.0-7.0	6.0-7.0	6.0-7.0
pH for Fixation	11.0 ± 0.5	11.0 ± 0.5	11.0 ± 0.5

Data compiled from multiple sources providing general guidelines for hot-brand reactive dyes. [1][6]

Table 2: Printing Paste Formulation for Cotton Fabric

Component	Concentration
Reactive Orange 4	10-40 g/kg
Urea	50-150 g/kg
Sodium Bicarbonate	10-30 g/kg
Thickener (e.g., Sodium Alginate)	300-500 g/kg
Resist Salt (optional)	10 g/kg
Water	to make 1 kg

Formulation based on typical recipes for reactive dye printing.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Table 3: Cold Pad-Batch Dyeing Parameters for Cotton Fabric

Parameter	Value
Reactive Orange 4 (g/L)	Dependent on desired shade
Alkali (e.g., Sodium Silicate/Caustic Soda)	As per dye manufacturer's recommendation
Wetting Agent (g/L)	1-2
Padding Temperature (°C)	20-30
Wet Pick-up (%)	60-80
Batching Time (hours)	12-24
Batching Temperature (°C)	20-30

Parameters are typical for the cold pad-batch process.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Experimental Protocols

Exhaustion Dyeing of Cotton Fabric

This protocol describes a standard laboratory procedure for dyeing cotton fabric with Reactive Orange 4 using the exhaustion method.

Materials and Equipment:

- Scoured and bleached cotton fabric
- Reactive Orange 4 dye
- Glauber's salt (anhydrous sodium sulfate)
- Soda ash (sodium carbonate)
- Wetting agent
- Sequestering agent
- Acetic acid
- Non-ionic soap
- Laboratory dyeing machine (e.g., beaker dyer)
- Beakers, graduated cylinders, and pipettes
- pH meter
- Stirring rods
- Drying oven

Procedure:

- Preparation of Dyebath:
 - Set the dyebath at 30-35°C with the required amount of water for the desired liquor ratio (e.g., 1:30).[\[6\]](#)
 - Add a wetting agent (e.g., 1 g/L) and a sequestering agent (e.g., 0.5 g/L).[\[6\]](#)
 - Enter the pre-wetted cotton fabric and run for 10 minutes.

- Dye Exhaustion:
 - Add the pre-dissolved Reactive Orange 4 dye solution to the dyebath.
 - Run for 30 minutes to allow for dye exhaustion.[6]
 - Add the required amount of Glauber's salt in portions over 10-15 minutes.[1]
 - Continue running the fabric for another 20-30 minutes.[6]
- Dye Fixation:
 - Add the pre-dissolved soda ash solution to the dyebath to raise the pH to approximately 11.[6]
 - Raise the temperature to 80-90°C over 20-30 minutes.[6]
 - Maintain this temperature for 45-60 minutes to ensure covalent bond formation between the dye and the fiber.[6]
- After-treatment (Wash-off):
 - Drain the dyebath.
 - Rinse the dyed fabric with cold water.
 - Neutralize the fabric with a 1 g/L acetic acid solution at 60°C for 10 minutes.[6]
 - Soap the fabric with a 1-2 g/L non-ionic soap solution at or near the boil (95-100°C) for 10-15 minutes to remove unfixed and hydrolyzed dye.[6]
 - Rinse thoroughly with hot and then cold water.
 - Dry the fabric in an oven or air dry.

Screen Printing on Cotton Fabric

This protocol outlines the preparation of a printing paste and the screen printing process for cotton fabric.

Materials and Equipment:

- Scoured and bleached cotton fabric
- Reactive Orange 4 dye
- Urea
- Sodium bicarbonate
- Thickening agent (e.g., sodium alginate)
- Screen printing frame with desired design
- Squeegee
- Beakers, stirring equipment
- Steamer
- Washing equipment

Procedure:

- Preparation of Printing Paste:
 - Dissolve the required amount of urea in warm water.
 - Add the Reactive Orange 4 dye to the urea solution and stir until fully dissolved.[\[7\]](#)
 - In a separate container, prepare the thickener paste according to the manufacturer's instructions.
 - Gradually add the dye-urea solution to the thickener paste while stirring continuously to achieve a homogeneous paste.[\[7\]](#)
 - Just before printing, add the sodium bicarbonate and mix thoroughly.[\[7\]](#)
- Printing Application:

- Place the cotton fabric on a flat, padded surface.
- Position the screen printing frame onto the fabric.
- Apply a line of the prepared printing paste along one edge of the design on the screen.
- Use the squeegee to draw the paste across the screen with even pressure, forcing the paste through the open areas of the screen onto the fabric.
- Drying and Fixation:
 - Carefully remove the screen and allow the printed fabric to air dry or dry in a hot air oven at a low temperature (e.g., 80°C) for a few minutes.^[7]
 - Fix the dye by steaming the dried fabric at 102-105°C for 10-15 minutes.^[7]
- After-treatment:
 - Rinse the printed fabric in cold water to remove the thickener and unfixed dye.
 - Soap the fabric at the boil with a non-ionic detergent.
 - Rinse thoroughly with hot and cold water.
 - Dry the printed fabric.

Cold Pad-Batch Dyeing of Cotton Fabric

This protocol describes a semi-continuous dyeing process suitable for larger yardages of fabric.

Materials and Equipment:

- Scoured, bleached, and dried cotton fabric
- Reactive Orange 4 dye
- Alkali (e.g., sodium silicate, caustic soda)
- Wetting agent

- Padding mangle
- Batching station with rotation capability
- Plastic film for wrapping
- Washing range

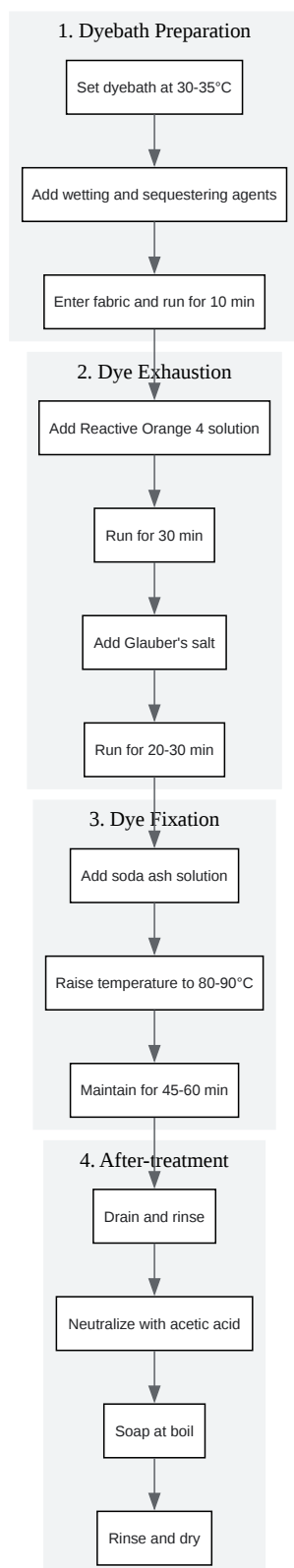
Procedure:

- Preparation of Padding Liquor:
 - Prepare the dye solution by dissolving Reactive Orange 4 and a wetting agent in water.
 - In a separate container, prepare the alkali solution.
 - Just before padding, mix the dye solution and the alkali solution. The stability of this mixture is limited, so it should be used promptly.[\[11\]](#)
- Padding:
 - Thread the cotton fabric through the padding mangle.
 - Feed the prepared padding liquor into the trough of the padder.
 - Pass the fabric through the liquor and then through the nip rollers at a controlled speed and pressure to achieve the desired wet pick-up (e.g., 70%).[\[12\]](#)
- Batching:
 - Immediately after padding, wind the fabric onto a batching roller, ensuring it is free of creases.
 - Wrap the batch securely with plastic film to prevent moisture loss and exposure to air (carbon dioxide).[\[12\]](#)
 - Store the batch at room temperature (20-30°C) and rotate it slowly for 12-24 hours to allow for dye fixation.[\[11\]](#)[\[12\]](#)

- Wash-off:
 - After the batching period, unroll the fabric and pass it through a continuous washing range.
 - The washing process should include cold rinsing, hot rinsing, soaping at the boil, and final rinsing to remove all unfixed dye and chemicals.[\[12\]](#)
 - Dry the dyed fabric.

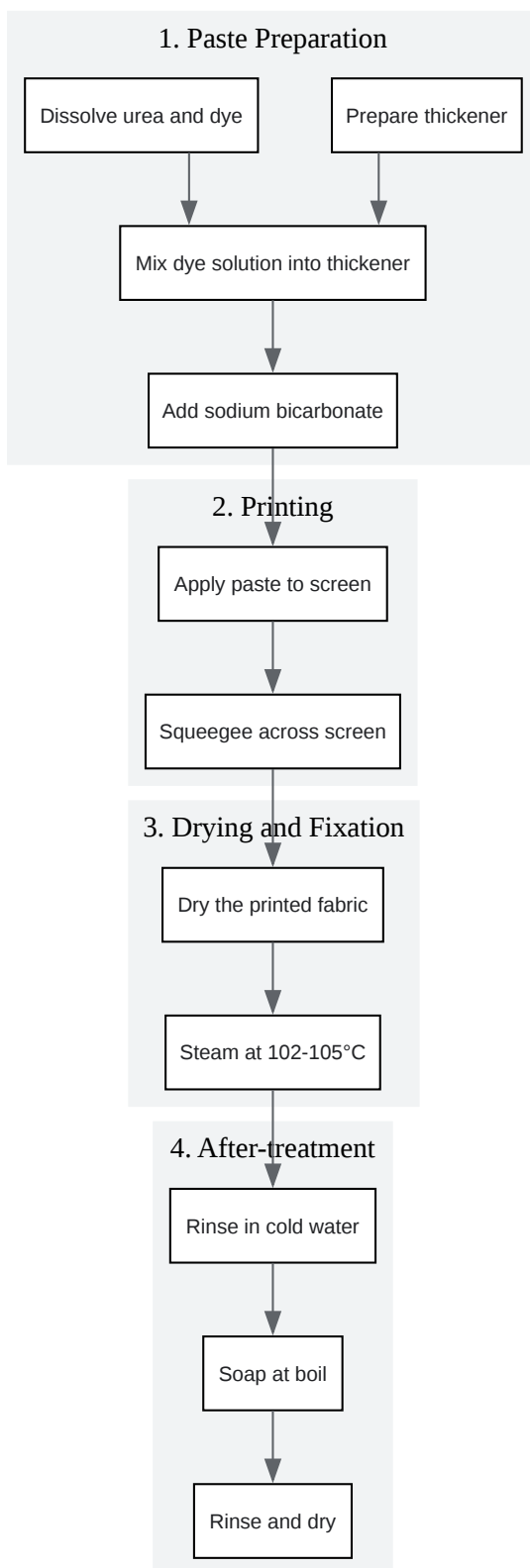
Mandatory Visualizations

Experimental Workflows



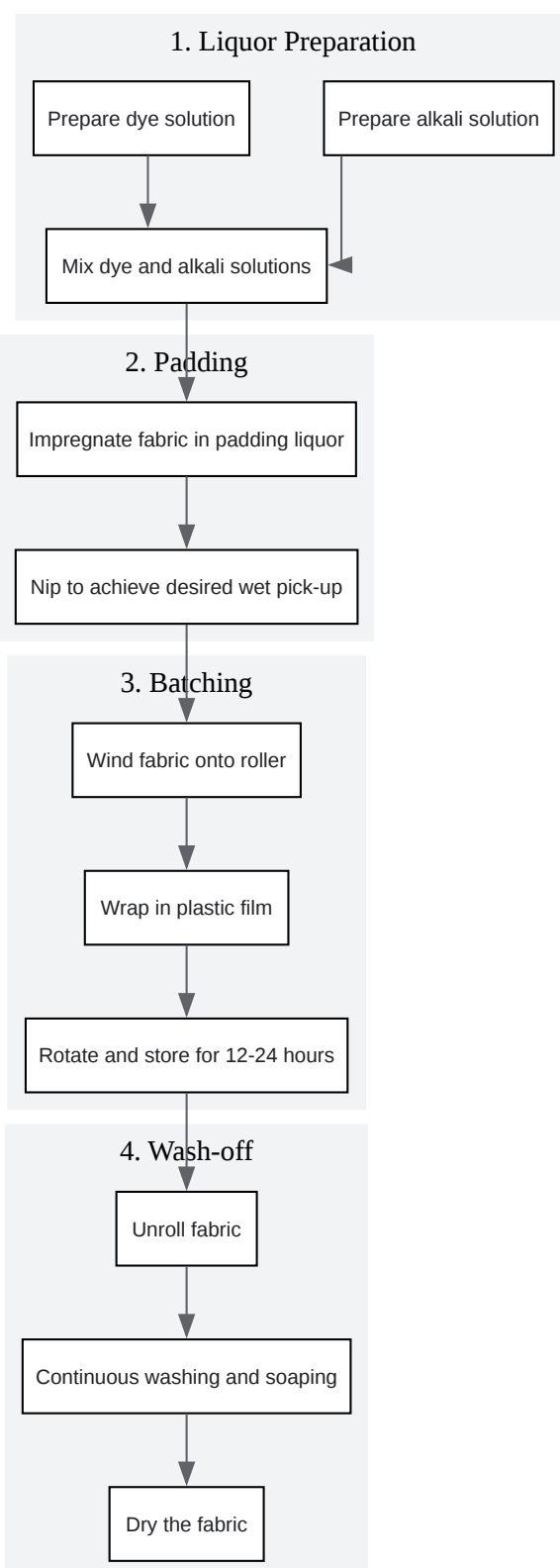
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Caption: Workflow for Exhaustion Dyeing of Cotton with Reactive Orange 4.



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Caption: Workflow for Screen Printing on Cotton with Reactive Orange 4.



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Caption: Workflow for Cold Pad-Batch Dyeing of Cotton with Reactive Orange 4.

Evaluation of Dyeing

Color Yield (K/S Value):

The color strength of the dyed fabric can be quantified by measuring its reflectance using a spectrophotometer and calculating the K/S value using the Kubelka-Munk equation:

$$K/S = (1 - R)^2 / 2R$$

Where:

- K is the absorption coefficient
- S is the scattering coefficient
- R is the decimal fraction of the reflectance of the dyed fabric at the wavelength of maximum absorption.[\[13\]](#)[\[14\]](#)

A higher K/S value indicates a greater color yield.[\[13\]](#)[\[15\]](#)

Color Fastness:

The performance of the dyed fabric should be assessed for its fastness to various agencies. Standard test methods should be followed:

- Washing Fastness (ISO 105-C06): Evaluates the resistance of the color to washing. Reactive dyes typically exhibit good to excellent wash fastness.[\[3\]](#)
- Rubbing Fastness (ISO 105-X12): Assesses the resistance of the color to rubbing off onto other surfaces.
- Light Fastness (ISO 105-B02): Determines the resistance of the color to fading upon exposure to light. Reactive dyes generally have good light fastness.[\[3\]](#)

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